

Staining protocols for biological tissues with Acid Yellow 79

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Compound of Interest

Compound Name: Acid Yellow 79

Cat. No.: B1175317

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An in-depth review of available scientific literature and technical resources reveals no established protocols for the use of Acid Yellow 79 in the staining of biological tissues. This dye, identified by CAS number 12220-70-1, is predominantly documented as an industrial colorant with primary applications in the textile, leather, and paint industries.^{[1][2][3][4][5]}

Industrial Applications

Acid Yellow 79, also known as Acid Yellow 4G or 4GL, is a disazo-based acid dye.^[4] Its principal use is in the dyeing of materials such as wool, polyamide fibers, and their blends.^{[1][5]} It is also utilized for coloring leather.^{[1][5]} The dye is characterized by its yellow shade and is noted for its light, perspiration, and seawater fastness.^{[3][4]}

Lack of Biological Staining Data

A thorough search of scientific databases and chemical supplier information yielded no evidence of Acid Yellow 79 being employed as a biological stain for tissues in research, diagnostic, or drug development settings. The literature lacks any of the following:

- **Experimental Protocols:** No standardized or published methods for applying Acid Yellow 79 to biological samples exist.
- **Quantitative Data:** There is no available data on optimal concentrations, incubation times, or signal-to-noise ratios in a biological context.

- Mechanism of Action: The molecular interactions between Acid Yellow 79 and cellular or tissue components have not been described.
- Signaling Pathway Involvement: There is no information linking this dye to any biological signaling pathways.

Conclusion

The absence of any documented use of Acid Yellow 79 in biological staining applications makes it impossible to provide the requested in-depth technical guide. The core requirements for data presentation, experimental protocols, and visualizations of workflows or signaling pathways cannot be fulfilled due to the complete lack of foundational information in the scientific and technical literature. Researchers, scientists, and drug development professionals seeking to stain biological tissues should consider well-established and validated biological stains.

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